

"role of catechol in plant biochemistry"

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Catechol (1,2-Dihydroxybenzene)

Cat. No.: B12446816

[Get Quote](#)

An In-Depth Technical Guide to the Role of Catechol in Plant Biochemistry

Abstract

Catechol (1,2-dihydroxybenzene) and its derivatives represent a critical class of phenolic compounds that occupy a central hub in plant biochemistry. Far from being simple metabolic intermediates, catechols are multifaceted molecules essential for plant survival, defense, and interaction with the environment. Their roles span from serving as foundational precursors for complex polymers like lignin to acting as potent defense molecules against herbivores and pathogens. This technical guide provides a comprehensive exploration of the biosynthesis, function, and significance of catechol in the plant kingdom. We will delve into the enzymatic processes that govern its formation and transformation, its critical function in plant defense through oxidation and polymerization, its activity as an allelochemical, and its role as a building block for specialized metabolites, including catecholamines and the unique catechyl-lignin. This document is intended for researchers, scientists, and drug development professionals, offering field-proven insights and detailed experimental protocols to support further investigation into this vital area of plant science.

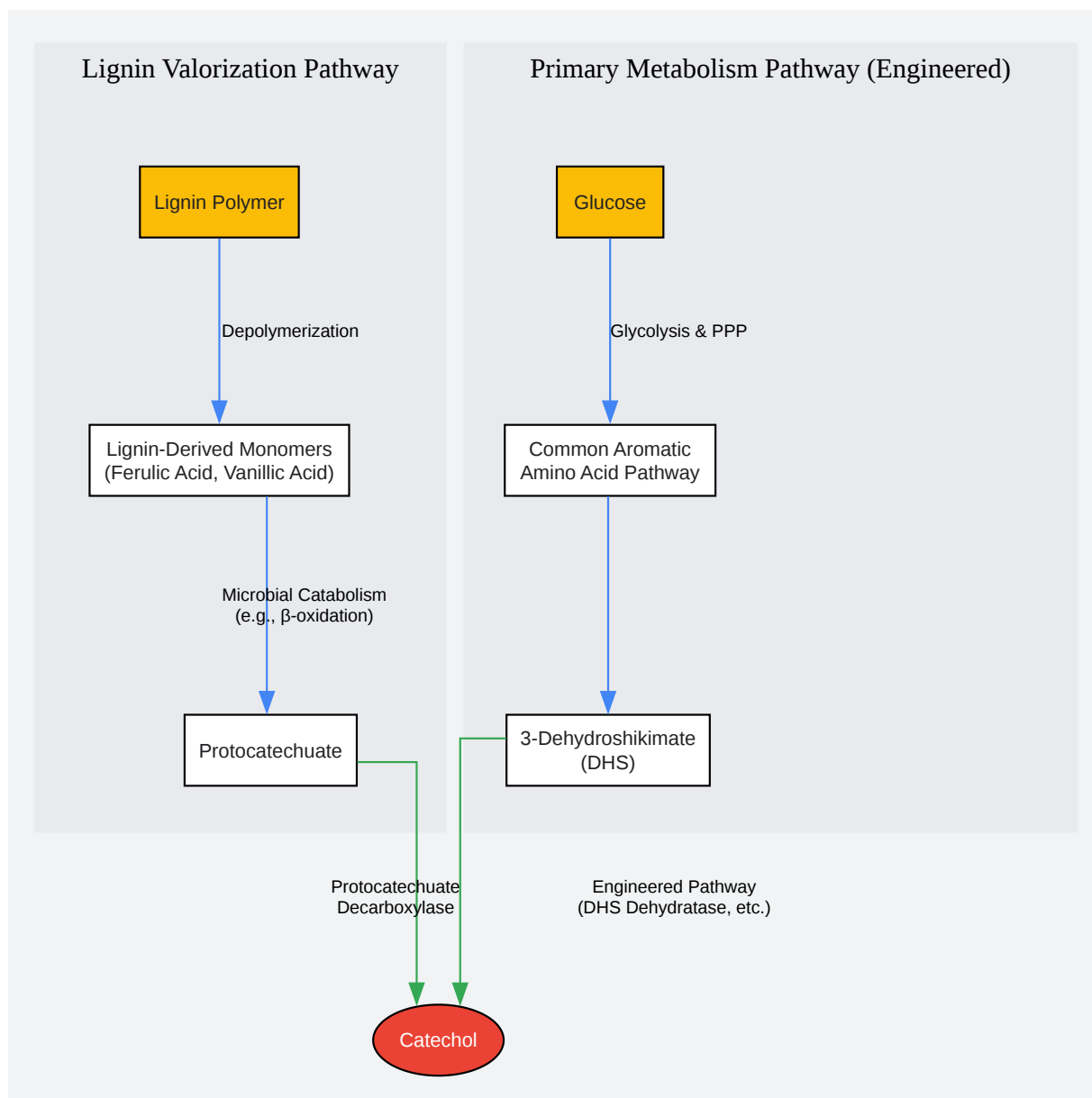
The Catechol Core: A Pivotal Intermediate in Plant Metabolism

Catechol is an organic compound with the molecular formula $C_6H_4(OH)_2$.^[1] Its defining feature, a benzene ring with two adjacent hydroxyl groups, imparts significant chemical reactivity, making it an ideal substrate for a variety of enzymatic reactions. While found in trace amounts in many fruits and vegetables, its true significance lies in its role as a metabolic intermediate and a precursor to a wide array of secondary metabolites.^[1] Plants harness the chemical properties of the catechol core for numerous functions, from structural support to chemical warfare. This guide will illuminate the pathways originating from and leading to this versatile molecule.

Biosynthesis of Catechol

Plants synthesize catechol through several metabolic routes, primarily leveraging precursors from the shikimate pathway and the degradation of complex polymers like lignin. The microbial conversion of lignin-derived monomers is a significant, albeit external, source that highlights the role of catechols in broader ecological carbon cycling.

- **From Lignin-Derived Monomers:** Lignin, an abundant aromatic biopolymer, can be depolymerized into various monomers that microorganisms can funnel toward catechol production.^[2] Compounds such as ferulic acid, p-coumaric acid, and vanillic acid are converted through a series of enzymatic steps into central intermediates like protocatechuate, which is then decarboxylated to form catechol.^{[2][3]} This "funneling" strategy is a key focus in biotechnological efforts to produce valuable chemicals from renewable biomass.^{[2][3]}
- **From Primary Metabolites:** While less common in plants for producing free catechol, engineered microbial systems demonstrate that catechol can be synthesized directly from glucose.^{[4][5]} These pathways divert intermediates from the common aromatic amino acid pathway, such as 3-dehydroshikimate (DHS), and use heterologous enzymes to produce catechol, showcasing the metabolic plasticity available for its synthesis.^{[5][6]}



[Click to download full resolution via product page](#)

Fig. 1: Major biosynthetic routes leading to Catechol.

The Role of Catechol in Plant Defense

Perhaps the most well-documented role of catechol in plants is its function in defense against herbivores and pathogens. This defense mechanism is primarily mediated by the enzyme Polyphenol Oxidase (PPO).

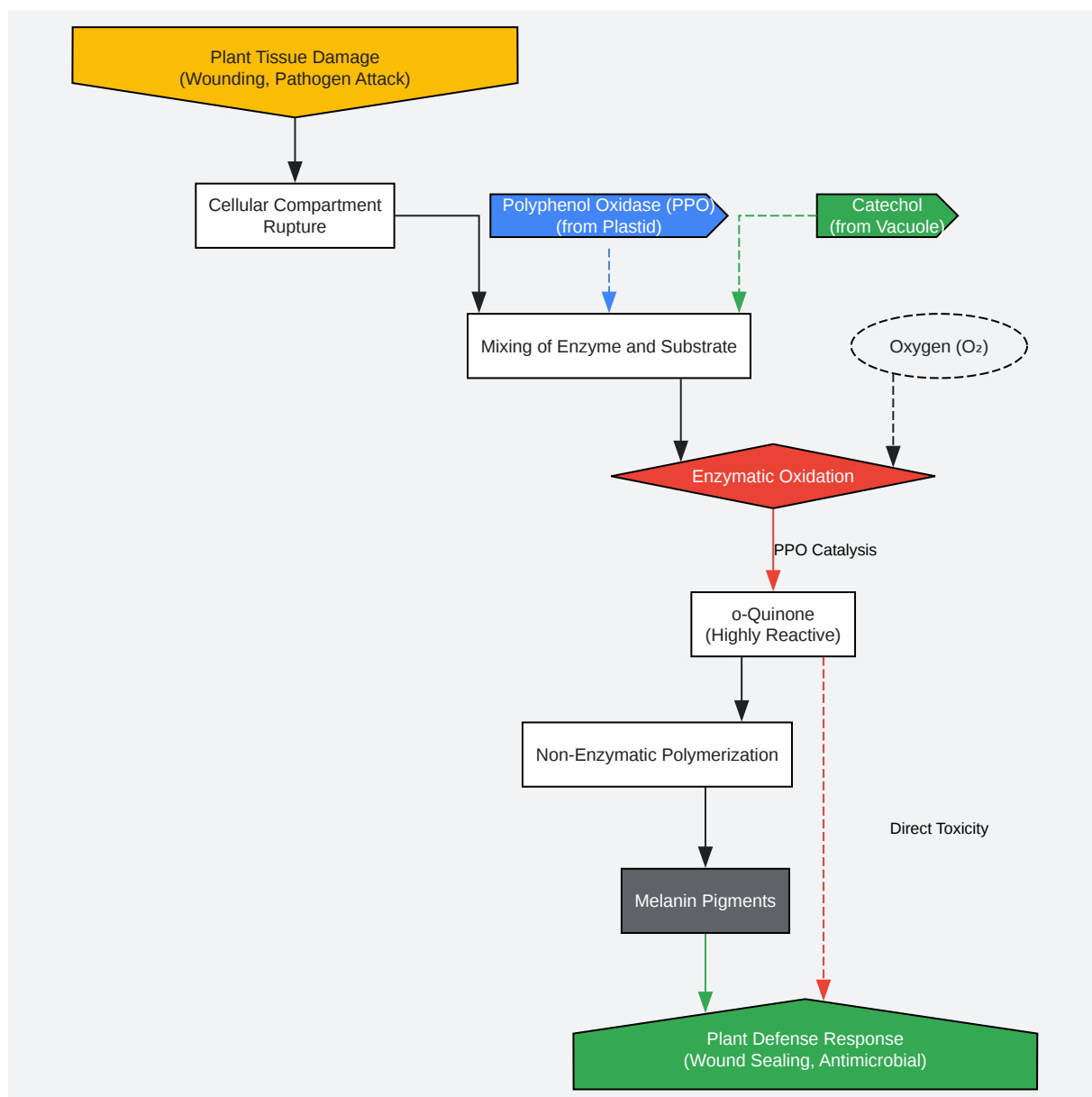
The Polyphenol Oxidase (PPO) Reaction

PPOs are copper-containing enzymes nearly ubiquitous among plants.^[7] Plant PPOs primarily exhibit catechol oxidase activity (EC 1.10.3.1), which catalyzes the oxidation of o-diphenols like catechol into highly reactive o-quinones.^{[7][8][9]} In healthy plant tissue, PPOs are localized in the plastids, while their phenolic substrates, including catechol, are stored in the vacuole.^[9] This subcellular separation prevents any reaction from occurring.

However, when a plant is wounded by mechanical damage (e.g., an insect bite) or pathogen attack, cell compartments are ruptured.^{[9][10]} This disruption allows the PPO (catechol oxidase) to mix with its substrate, catechol, in the presence of oxygen.^[9] The resulting o-quinones are highly reactive electrophiles. They can undergo non-enzymatic polymerization to form dark, insoluble melanin pigments.^{[8][11]} This process is visibly apparent as the "enzymatic browning" seen when fruits like apples are cut.^[10]

This browning reaction serves several defensive purposes:

- **Wound Sealing:** The melanin polymers create an insoluble barrier that seals the wound, preventing further infection and fluid loss.^{[9][12]}
- **Antimicrobial Action:** The intermediate o-quinones are toxic and can directly inhibit the growth of bacteria and fungi.^[10]
- **Anti-herbivore Effect:** The quinones can react with proteins in the digestive tracts of insects, reducing the nutritional value of the plant tissue and acting as a feeding deterrent.



[Click to download full resolution via product page](#)

Fig. 2: Workflow of the PPO-mediated plant defense mechanism.

Catechol as an Allelochemical

Allelopathy is a biological phenomenon where an organism produces one or more biochemicals that influence the germination, growth, survival, and reproduction of other organisms. Catechol has been identified as a potent allelochemical synthesized by several plant species, including those in the Eucalyptus genus.[13][14][15]

When released into the environment, typically through root exudates or decomposition of leaf litter, catechol can exert significant herbicidal effects on neighboring plants.[13][14] Studies have shown that catechol can inhibit seed germination and suppress the growth of various weed species.[13] For instance, a 13.64 mM concentration of catechol was found to have a herbicidal effect on field poppy comparable to the synthetic herbicide 2,4-D.[13] The inhibitory action often affects shoot elongation more negatively than root elongation.[13]

Table 1: Herbicidal Effects of Catechol on Various Weed Species

Weed Species	Scientific Name	Observed Effect at 13.64 mM Catechol	Citation
Field Poppy	Papaver rhoeas	Strong herbicidal effect (lethal)	[13]
Creeping Thistle	Cirsium arvense	Suppressive herbicidal effect (growth inhibition)	[13]
Henbit	Lamium amplexicaule	Suppressive herbicidal effect (growth inhibition)	[13]

| Wild Mustard | Sinapis arvensis | Suppressive herbicidal effect (growth inhibition) |[13] |

This allelopathic potential makes catechol a compound of interest for the development of natural herbicides and for understanding plant competition dynamics in both natural and agricultural ecosystems.[13][14]

Catechol as a Precursor to Specialized Metabolites

Beyond its direct roles in defense, catechol serves as a key precursor for the biosynthesis of other physiologically active compounds.

Catecholamines

Catecholamines, such as dopamine, norepinephrine, and epinephrine, are a group of amines that function as well-known neurotransmitters and hormones in mammals.^{[16][17]} These compounds are also found in many plants, where they are involved in regulating growth, stress responses, and carbohydrate metabolism.^{[16][18]} The synthesis of catecholamines in plants begins with the amino acid tyrosine, which is hydroxylated to L-DOPA. L-DOPA itself possesses the catechol moiety. Subsequent enzymatic reactions lead to the formation of dopamine and other downstream products.^{[18][19]} The synthesis of these compounds is often upregulated in response to stressors like wounding, water deficit, and pathogen attack.^{[16][18]}

Catechyl Lignin (C-Lignin)

Recently, a novel type of lignin called catechyl lignin, or C-lignin, has been discovered in the seed coats of specific plants like vanilla.^{[20][21]} Unlike conventional lignin, which is a complex, heterogeneous polymer of guaiacyl (G) and syringyl (S) units, C-lignin is a homogeneous, linear polymer composed exclusively of catechyl units.^{[20][22]} This unique structure makes C-lignin highly valuable for biorefining, as its depolymerization yields a narrow distribution of aromatic products, primarily propyl and propenyl catechol, which are important precursors for chemicals and polymers.^{[22][23]}

Experimental Protocols for Catechol Analysis

Accurate analysis of catechol and related enzymatic activities is crucial for research in this field. The following section provides standardized methodologies for extraction, quantification, and enzyme activity assays.

Protocol: Extraction of Phenolic Compounds from Plant Tissue

This protocol describes a general method for extracting catechol and other phenolics from plant material.

Causality: The choice of an acidic methanol/water solvent is critical. Methanol is effective at solubilizing a wide range of phenolic compounds, while water aids in this process. The addition of a small amount of acid (e.g., HCl) is necessary to maintain a low pH, which improves the stability of phenolics and prevents their oxidation during extraction.

Methodology:

- **Sample Preparation:** Harvest fresh plant tissue and immediately freeze it in liquid nitrogen to halt all enzymatic activity. Lyophilize (freeze-dry) the tissue to remove water and then grind it into a fine, homogenous powder.
- **Extraction:** Weigh approximately 100 mg of the dried powder into a 2 mL microcentrifuge tube. Add 1.5 mL of extraction solvent (80% methanol, 19.9% water, 0.1% HCl).
- **Sonication:** Vortex the mixture thoroughly and place it in an ultrasonic bath for 30 minutes at room temperature to facilitate cell lysis and extraction.
- **Centrifugation:** Centrifuge the tubes at 13,000 x g for 15 minutes at 4°C to pellet the solid plant debris.
- **Collection:** Carefully transfer the supernatant, which contains the phenolic compounds, to a new tube.
- **Repeat (Optional):** For exhaustive extraction, the pellet can be re-extracted with another 1.0 mL of the extraction solvent, and the supernatants can be pooled.
- **Filtration:** Filter the final extract through a 0.22 µm syringe filter (PTFE or similar) to remove any remaining particulate matter before analysis. Store the extract at -20°C.

Protocol: Quantification of Catechol using HPLC

High-Performance Liquid Chromatography (HPLC) is a standard and reliable method for separating and quantifying specific phenolic compounds.[\[24\]](#)

Causality: Reverse-phase chromatography (using a C18 column) is employed, where the stationary phase is nonpolar and the mobile phase is polar. Catechol, being moderately polar, will be retained on the column and can be separated from other compounds based on its hydrophobicity. A gradient elution (changing the ratio of polar to nonpolar solvents over time) is used to achieve optimal separation of a complex mixture of phenolics. Detection with a Diode Array Detector (DAD) allows for quantification at a specific wavelength (around 280 nm for phenolics) and provides spectral data to confirm peak identity.

Methodology:

- **Instrumentation:** An HPLC system equipped with a C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m particle size), a binary pump, an autosampler, and a DAD.
- **Mobile Phase:**
 - Solvent A: Water with 0.1% formic acid (v/v).
 - Solvent B: Acetonitrile with 0.1% formic acid (v/v).
- **Gradient Program:**
 - 0-5 min: 5% B
 - 5-35 min: Linear gradient from 5% to 60% B
 - 35-40 min: Linear gradient from 60% to 100% B
 - 40-45 min: Hold at 100% B
 - 45-50 min: Return to 5% B and equilibrate for 5 minutes.
- **Run Parameters:**
 - Flow Rate: 1.0 mL/min
 - Column Temperature: 30°C
 - Injection Volume: 10 μ L
 - Detection Wavelength: 280 nm
- **Quantification:** Prepare a standard curve using authentic catechol standards of known concentrations (e.g., 1, 5, 10, 25, 50, 100 μ g/mL). Run the standards and plant extracts under the same conditions. Identify the catechol peak in the sample chromatograms by comparing its retention time and UV spectrum to the standard. Quantify the amount of catechol in the samples by interpolating the peak area from the standard curve.

Protocol: Assay for Polyphenol Oxidase (PPO) Activity

This spectrophotometric assay measures the activity of PPO by monitoring the formation of o-quinone from a catechol substrate.[\[25\]](#)

Causality: The assay directly measures the initial rate of the PPO-catalyzed reaction. As PPO oxidizes catechol to o-quinone, the quinone product absorbs light at a different wavelength (around 420 nm) than the substrate. By monitoring the increase in absorbance at this wavelength over time, the rate of the reaction, and thus the enzyme's activity, can be determined. The use of a specific buffer is crucial as PPO activity is highly dependent on pH.
[\[26\]](#)

Methodology:

- **Enzyme Extraction:** Homogenize fresh plant tissue (1 g) in 5 mL of cold 0.1 M sodium phosphate buffer (pH 6.5) containing 1 mM PMSF (protease inhibitor). Centrifuge at 15,000 x g for 20 minutes at 4°C. The supernatant is the crude enzyme extract.
- **Reaction Mixture:** In a 1 mL cuvette, prepare the following reaction mixture:
 - 900 µL of 0.1 M sodium phosphate buffer (pH 6.5)
 - 50 µL of 0.2 M catechol solution (substrate)
- **Initiation:** Start the reaction by adding 50 µL of the crude enzyme extract to the cuvette. Mix quickly by inverting.
- **Measurement:** Immediately place the cuvette in a spectrophotometer and measure the increase in absorbance at 420 nm every 15 seconds for 3-5 minutes.
- **Calculation:** Determine the initial linear rate of the reaction ($\Delta\text{Abs}/\text{min}$). One unit of PPO activity is typically defined as the amount of enzyme that causes an increase in absorbance of 0.001 per minute under the specified conditions. Calculate the specific activity by dividing the total activity by the protein concentration of the enzyme extract (determined by a Bradford assay or similar method).

Conclusion and Future Directions

Catechol is a cornerstone of plant secondary metabolism, playing indispensable roles in defense, allelopathy, and the synthesis of complex polymers and signaling molecules. Its reactivity, governed by the adjacent hydroxyl groups on a phenyl ring, is leveraged by plants for rapid responses to environmental threats. The study of catechol and its derivatives continues to be a promising field, with potential applications in agriculture (natural herbicides), food science (controlling enzymatic browning), and biotechnology (bioproduction of chemicals from C-lignin). Future research, particularly utilizing metabolomic and transcriptomic approaches, will further unravel the intricate regulatory networks that control catechol metabolism, providing deeper insights into how plants adapt and thrive in their complex environments.[27][28]

References

- Geren, H., Yildiz, M., Sönmez, C., & Demirkiran, A. R. (2009).
- Boeckx, T., Winters, A., & Webb, K. J. (2015). Beyond brown: polyphenol oxidases as enzymes of plant specialized metabolism. *Frontiers in Plant Science*.
- Kulma, A., & Szopa, J. (2007). Catecholamines are active compounds in plants. *Plant Science*, 172(3), 433–440.
- Tilley, M. R., & Eagling, T. (2023). Enzymatic browning: The role of substrates in polyphenol oxidase mediated browning. *Current Research in Food Science*.
- Kulma, A., & Szopa, J. (2007). Catecholamines are active compounds in plants.
- (n.d.). Catechol oxidase. *Research Starters - EBSCO*.
- (n.d.). Biosynthesis of Catechol from Lignin-Derived Compounds: A Technical Guide. Benchchem.
- Li, Z.-H., Wang, Q., Ruan, X., Pan, C.-D., & Jiang, D.-A. (2010).
- (n.d.).
- Li, Y., Meng, X., Ragauskas, A. J., & Zhao, Z.-M. (2024). Unlocking the Potential of Catechyl Lignin: Molecular Regulation of Biosynthesis, Structural Organization, And Valorization. *ACS Sustainable Chemistry & Engineering*.
- Zhang, Y., Wang, Y., & Li, S. (2023). Advances and Application of Polyphenol Oxidase Immobilization Technology in Plants. *International Journal of Molecular Sciences*, 24(13), 10893.
- (n.d.).
- Li, Y., Chen, X., & Zhang, D. (2022). Recent Advances of Polyphenol Oxidases in Plants. *International Journal of Molecular Sciences*, 23(15), 8690.
- Li, Y., Meng, X., Ragauskas, A. J., & Zhao, Z.-M. (2023). of C-lignin biosynthesis, isolation, depolymerization, and application.
- Li, Y., Meng, X., Meng, R., Cai, T., Pu, Y., Zhao, Z.-M., & Ragauskas, A. J. (2023). Valorization of homogeneous linear catechyl lignin: opportunities and challenges. *Green*

Chemistry, 25(10), 3865–3883.

- (n.d.).
- Moghe, G. D., & Last, R. L. (2015). The Chemical Logic of Plant Natural Product Biosynthesis. *Current Opinion in Plant Biology*, 24, 116–124.
- Thelen, G. C., Vivanco, J. M., Newingham, B., & Callaway, R. M. (2008). Phytotoxic Effects of (±)-Catechin In vitro, in Soil, and in the Field. *PLoS ONE*, 3(7), e2536.
- (n.d.). Hydroxylation and oxidation reactions catalysed by polyphenol oxidase.
- Boeckx, T., Winters, A. L., Webb, K. J., & Kingston-Smith, A. H. (2015). Beyond brown: polyphenol oxidases as enzymes of plant specialized metabolism. *Frontiers in Plant Science*, 5.
- Borman, S. (1992). New biosynthetic route to catechol discovered. *Chemical & Engineering News*, 70(1), 26.
- Ielpo, M. T. L., Basile, A., & Spagnuolo, V. (2023). Biotic and Abiotic Stressors in Plant Metabolism. *Metabolites*, 14(1), 1.
- de Oliveira, A. C. C., de Souza, R. A., de Oliveira, V. A., de Oliveira, D. M., & de Oliveira, F. P. (2024). Brazilian Mining Dam Collapse: Molecular Networking–Guided Metabolomics Reveals Species-Specific Plant Detox.
- (2018).
- (n.d.).
- (n.d.). Fate of allelochemicals in the soil.
- (n.d.). Plant Allelochemicals and Their Various Applications.
- Kumar, A., Sharma, R., & Kumar, R. (2021).
- Stiborova, M., & Hodek, P. (2021). Examples of natural and synthetic catechols with antioxidant or...
- (n.d.).
- van der Meij, A., Worsley, S. F., & Hutchings, M. I. (2017). Catechol elicits the bioactivity and metabolite production of...
- Parra-Delgado, H., García-Becerra, R., & Ordaz-Pichardo, C. (2015). New Catechol Derivatives of Safrole and Their Antiproliferative Activity towards Breast Cancer Cells. *Molecules*, 20(8), 13615–13628.
- Bermúdez-Soto, M. J., & Tomás-Barberán, F. A. (2022). The Food Matrix Protects Dark Chocolate Flavan-3-Ols and Onion Flavonols from Degradation During In Vitro Gastrointestinal Digestion. *Antioxidants*, 11(10), 1902.
- Liu, M., Li, M., & Yang, J. (2022). Reprogramming of Plant Central Metabolism in Response to Abiotic Stresses: A Metabolomics View. *International Journal of Molecular Sciences*, 23(10), 5697.
- Popa, G., Turek, R. A., & Vamanu, E. (2022). Antimicrobial Activity of Catechol-Containing Biopolymer Poly[3-(3,4-dihydroxyphenyl)glyceric Acid] from Different Medicinal Plants of

Boraginaceae Family. Polymers, 14(19), 3980.

- Zandalinas, S. I., & Mittler, R. (2022). Plant responses to climate change: metabolic changes under combined abiotic stresses. *Journal of Experimental Botany*, 73(10), 3239–3253.
- He, H., Wu, D., & Sun, D.-W. (2018). New Method for Accurate Determination of Polyphenol Oxidase Activity Based on Reduction in SERS Intensity of Catechol. *Journal of Agricultural and Food Chemistry*, 66(42), 11134–11141.
- Alouiz, A., Bendaif, H., & Bouknana, D. (2024). Catechol pathway and damage to the DNA of a plant cell. (1) Combined with heavy metals.
- Balderas-Hernández, V. E., Sabido-Ramos, A., & Alfaro-Cuevas, R. (2014). Catechol biosynthesis from glucose in *Escherichia coli* anthranilate-overproducer strains by heterologous expression of anthranilate 1,2-dioxygenase from *Pseudomonas aeruginosa* PAO1. *BMC Biotechnology*, 14, 87.
- (n.d.). Metabolic network related to catechol biosynthesis in *E. coli*. Arrows...
- (n.d.).
- (1997).
- Khoddami, A., Wilkes, M. A., & Roberts, T. H. (2013). Techniques for Analysis of Plant Phenolic Compounds. *Molecules*, 18(2), 2328–2375.
- (n.d.). Analytical methods and strategies in the study of plant polyphenolics in clinical samples.
- (n.d.). Melanin. Wikipedia.
- (n.d.). Development of analytical method for catechol compounds in mouse urine using hydrophilic interaction liquid chromatography with fluorescence detection.
- (2022). Plant Central Metabolism to Abiotic Stress. Encyclopedia.pub.
- (n.d.). Metabolism & abiotic stress biology. *Physiologia Plantarum*.
- Kumar, S., Singh, A., & Kumar, A. (2023). Understanding the Influence of Secondary Metabolites in Plant Invasion Strategies: A Comprehensive Review. *Plants*, 12(13), 2548.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Catechol - Wikipedia [en.wikipedia.org]
- 2. pdf.benchchem.com [pdf.benchchem.com]

- 3. Engineered *Pseudomonas putida* for biosynthesis of catechol from lignin-derived model compounds and biomass hydrolysate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. scispace.com [scispace.com]
- 5. Catechol biosynthesis from glucose in *Escherichia coli* anthranilate-overproducer strains by heterologous expression of anthranilate 1,2-dioxygenase from *Pseudomonas aeruginosa* PAO1 - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Frontiers | Beyond brown: polyphenol oxidases as enzymes of plant specialized metabolism [frontiersin.org]
- 8. Enzymatic browning: The role of substrates in polyphenol oxidase mediated browning - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Catechol oxidase - Wikipedia [en.wikipedia.org]
- 10. Catechol oxidase | Research Starters | EBSCO Research [ebSCO.com]
- 11. Melanin - Wikipedia [en.wikipedia.org]
- 12. tinhdauvietnam.vn [tinhdauvietnam.vn]
- 13. Herbicidal potential of catechol as an allelochemical - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Phenolics and Plant Allelopathy [mdpi.com]
- 15. researchgate.net [researchgate.net]
- 16. researchgate.net [researchgate.net]
- 17. Catecholamine | Neurotransmitter, Hormone & Metabolite | Britannica [britannica.com]
- 18. esalq.usp.br [esalq.usp.br]
- 19. Catecholamine - Wikipedia [en.wikipedia.org]
- 20. pubs.acs.org [pubs.acs.org]
- 21. researchgate.net [researchgate.net]
- 22. Valorization of homogeneous linear catechyl lignin: opportunities and challenges - RSC Advances (RSC Publishing) DOI:10.1039/D3RA01546G [pubs.rsc.org]
- 23. Catechol derivatives from “ideal lignin” - Mapping Ignorance [mappingignorance.org]
- 24. Techniques for Analysis of Plant Phenolic Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 25. New Method for Accurate Determination of Polyphenol Oxidase Activity Based on Reduction in SERS Intensity of Catechol - PubMed [pubmed.ncbi.nlm.nih.gov]

- [26. Recent Advances of Polyphenol Oxidases in Plants - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [27. Reprogramming of Plant Central Metabolism in Response to Abiotic Stresses: A Metabolomics View - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [28. Plant responses to climate change: metabolic changes under combined abiotic stresses - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. ["role of catechol in plant biochemistry"]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12446816/docs#role-of-catechol-in-plant-biochemistry\]](https://www.benchchem.com/product/b12446816/docs#role-of-catechol-in-plant-biochemistry)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check